

BMS-986104 hydrochloride safety data sheet and handling precautions

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Compound of Interest

Compound Name: BMS-986104 hydrochloride

Cat. No.: B606282

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Application Notes and Protocols for BMS-986104 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

No official Safety Data Sheet (SDS) for **BMS-986104 hydrochloride** was found in the public domain. The following information is a consolidation of data from chemical suppliers and research articles and should be used as a guide for preliminary research purposes only. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with institutional safety guidelines. It is highly recommended to obtain a comprehensive SDS from the supplier before handling this compound.

Compound Information

Identifier	Value
IUPAC Name	(1-(4-((1R,5S)-1-amino-5-(hydroxymethyl)cyclopentyl)phenyl)-4-heptylcyclohexyl)methanol hydrochloride
CAS Number	1622180-39-5
Molecular Formula	C ₂₂ H ₃₆ ClNO
Molecular Weight	365.98 g/mol [1]
Mechanism of Action	Selective Sphingosine-1-Phosphate Receptor 1 (S1P1) partial agonist[1][2][3]
Primary Target	S1P1 Receptor[1][2]
Therapeutic Potential	Autoimmune diseases[1][2][3]

Safety and Handling Precautions

While a specific SDS is unavailable, the following precautions are recommended based on the nature of the compound and general laboratory safety standards.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear a lab coat and impervious gloves (e.g., nitrile).
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Handling and Storage

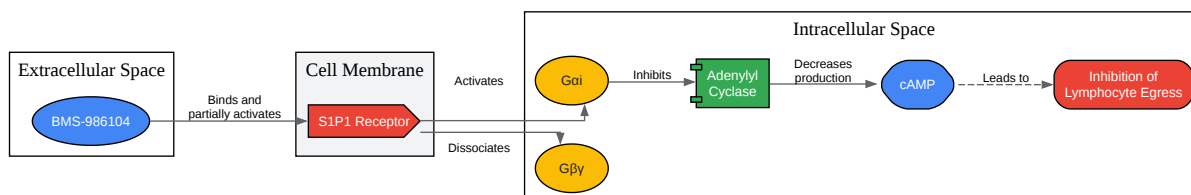
Parameter	Recommendation
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light.
Incompatibilities	Strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash with soap and water. Remove contaminated clothing.
Eye Contact	Flush with copious amounts of water for at least 15 minutes. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Signaling Pathway of BMS-986104

BMS-986104 is a selective partial agonist of the S1P1 receptor, a G protein-coupled receptor (GPCR). Its mechanism of action involves modulating lymphocyte trafficking.



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Caption: Signaling pathway of BMS-986104 as a partial agonist of the S1P1 receptor.

Experimental Protocols

The following are example protocols for in vitro and in vivo studies involving BMS-986104.

In Vitro: cAMP Assay for S1P1 Receptor Activation

This protocol outlines a method to determine the potency and efficacy of BMS-986104 as a partial agonist at the S1P1 receptor by measuring changes in intracellular cyclic adenosine monophosphate (cAMP) levels.

Materials:

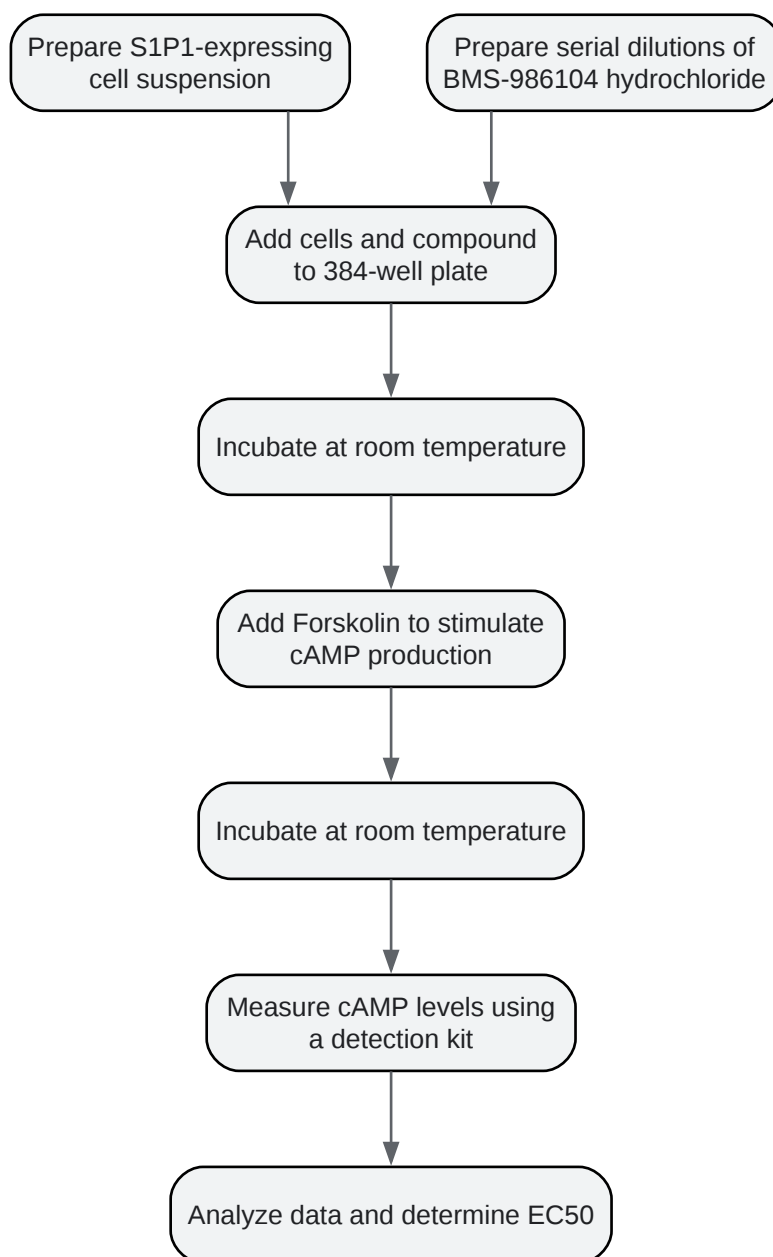
- CHO or HEK293 cells stably expressing the human S1P1 receptor.
- Assay buffer (e.g., HBSS with 20 mM HEPES, 0.1% BSA, pH 7.4).
- Forskolin.
- **BMS-986104 hydrochloride**.
- cAMP detection kit (e.g., HTRF, ELISA).
- 384-well white opaque plates.

Procedure:

- Cell Preparation: Culture S1P1-expressing cells to ~80-90% confluency. Harvest and resuspend in assay buffer to a concentration of 1×10^6 cells/mL.
- Compound Preparation: Prepare a 10 mM stock solution of **BMS-986104 hydrochloride** in DMSO. Perform serial dilutions in assay buffer to achieve the desired concentration range (e.g., 10 μ M to 0.1 pM).
- Assay: a. Add 5 μ L of cell suspension to each well of the 384-well plate. b. Add 2.5 μ L of the BMS-986104 serial dilutions to the respective wells. c. Incubate for 30 minutes at room

temperature. d. Add 2.5 μL of forskolin (to a final concentration that stimulates submaximal cAMP production, e.g., 1 μM) to all wells except the negative control. e. Incubate for 30 minutes at room temperature.

- Detection: Follow the instructions of the chosen cAMP detection kit to measure cAMP levels.
- Data Analysis: Plot the response (e.g., HTRF ratio) against the log concentration of BMS-986104. Fit the data to a sigmoidal dose-response curve to determine the EC_{50} value.



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Caption: Workflow for an in vitro cAMP assay to assess S1P1 receptor activation.

In Vivo: Mouse Model of Lymphopenia

This protocol describes a method to evaluate the in vivo efficacy of BMS-986104 by measuring its effect on peripheral lymphocyte counts in mice.

Materials:

- Male C57BL/6 mice (8-10 weeks old).
- **BMS-986104 hydrochloride.**
- Vehicle (e.g., 0.5% methylcellulose in water).
- EDTA-coated microtainer tubes.
- Hematology analyzer or flow cytometer.

Procedure:

- **Acclimatization:** Acclimatize mice for at least one week before the experiment.
- **Dosing:** a. Prepare a dosing solution of BMS-986104 in the vehicle at the desired concentration (e.g., 1 mg/kg). b. Administer the compound or vehicle to the mice via oral gavage.
- **Blood Collection:** a. At various time points post-dosing (e.g., 0, 4, 8, 24, 48 hours), collect a small volume of blood (~50 µL) from the tail vein or saphenous vein into EDTA-coated tubes.
- **Lymphocyte Counting:** a. Analyze the blood samples using a hematology analyzer to determine the absolute lymphocyte count. b. Alternatively, use flow cytometry with lymphocyte-specific markers (e.g., CD4, CD8) for a more detailed analysis.
- **Data Analysis:** a. Calculate the percentage change in lymphocyte count from baseline (time 0) for each animal. b. Compare the lymphocyte counts between the BMS-986104-treated and vehicle-treated groups at each time point.



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Caption: Workflow for an in vivo mouse lymphopenia study.

Potential Adverse Effects

Preclinical and clinical studies have indicated potential safety concerns, primarily related to cardiovascular effects.

- Bradycardia: A dose-dependent reduction in heart rate has been observed with some S1P receptor modulators. BMS-986104 was developed to have a differentiated cardiovascular safety profile compared to earlier compounds like fingolimod.[4]
- Lymphopenia: The therapeutic effect of S1P1 receptor modulators is achieved through a reduction in circulating lymphocytes.[5] This is an expected pharmacodynamic effect.

For further details on the preclinical pharmacology and safety profile, refer to Dhar et al., 2016 in ACS Medicinal Chemistry Letters.[6]

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